Technical Monograph: (R)-3-m-Tolyl-beta-alaninol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*(r)-3-m-Tolyl-beta-alaninol*
CAS No.:	*1213568-19-4*
Cat. No.:	*B1451807*

Get Quote

Chemical Identity, Synthesis, and Applications in Drug Discovery

Executive Summary

(R)-3-m-Tolyl-beta-alaninol (CAS: 1213568-19-4) is a chiral 1,3-amino alcohol characterized by a primary hydroxyl group and a benzylic primary amine substituted with a meta-tolyl moiety. Unlike common 1,2-amino alcohols (e.g., phenylglycinol) that form 5-membered chelates, this 1,3-motif offers unique geometric properties for coordination chemistry and serves as a critical pharmacophore in the synthesis of bioactive heterocycles such as azetidines and 1,3-oxazines. Its structural rigidity, provided by the aryl group, combined with the flexibility of the propyl backbone, makes it a valuable building block for GPCR modulators and reuptake inhibitors.

Physicochemical Profile

Chemical Identity[1]

- IUPAC Name: (3R)-3-amino-3-(3-methylphenyl)propan-1-ol
- Common Name: **(R)-3-m-Tolyl-beta-alaninol**

© 2026 BenchChem. All rights reserved.

- CAS Number: 1213568-19-4
- Molecular Formula: $C_{10}H_{15}NO$
- Molecular Weight: 165.23 g/mol

Physical Properties

The compound typically exists as a viscous oil or low-melting solid, depending on purity and salt formation. It is highly polar due to the dual hydrogen-bonding capability of the amine and alcohol groups.

Property	Value / Description	Note
Appearance	Colorless to pale yellow viscous liquid or waxy solid	Tendency to supercool
Boiling Point	~311°C (Predicted)	Decomposes at high T
Density	1.052 ± 0.06 g/cm³	Predicted
pKa (Amine)	~9.5 - 10.0	Typical for primary amines
pKa (Alcohol)	~14.9	Weakly acidic
Solubility	Soluble in MeOH, EtOH, DMSO, DCM; Sparingly soluble in hexanes	Amphiphilic character
Chirality	(R)-Enantiomer	>98% ee required for pharma use

Synthetic Routes & Manufacturing[1]

The synthesis of **(R)-3-m-Tolyl-beta-alaninol** generally proceeds via the reduction of the corresponding chiral beta-amino acid. The preservation of stereochemistry at the benzylic position is critical.

Retrosynthetic Analysis

© 2026 BenchChem. All rights reserved.

The most robust route involves the Rodionov Reaction to form the racemic beta-amino acid, followed by Enzymatic Resolution and subsequent Chemoselective Reduction.

Detailed Synthesis Protocol

Step 1: Synthesis of 3-amino-3-(3-methylphenyl)propanoic acid The condensation of 3-methylbenzaldehyde with malonic acid and ammonium acetate in ethanol yields the racemic beta-amino acid.

Step 2: Optical Resolution

- Enzymatic Route: Use Penicillin G Acylase (PGA) to selectively hydrolyze the N-phenylacetyl derivative of the (R)-enantiomer.
- Chemical Route: Resolution using (S)-Mandelic acid or (+)-Tartaric acid. The diastereomeric salt is recrystallized from ethanol/water to achieve >99% ee.

Step 3: Reduction to Amino Alcohol This step requires reducing the carboxylic acid to the alcohol without racemizing the benzylic amine.

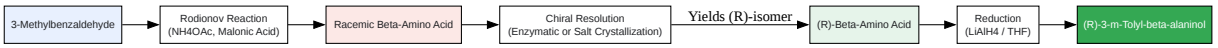
- Reagents: Lithium Aluminum Hydride ($LiAlH_4$) or Borane-THF complex ($BH_3 \cdot THF$).
- Solvent: Anhydrous THF.
- Temperature: 0°C to Reflux.

Protocol ($LiAlH_4$ Reduction):

- Setup: Flame-dry a 3-neck flask equipped with a reflux condenser and N_2 inlet.
- Charge: Add $LiAlH_4$ (2.5 equiv) to anhydrous THF (0.5 M) at 0°C.
- Addition: Add (R)-3-amino-3-(3-methylphenyl)propanoic acid portion-wise over 30 mins. (Note: Acid is added as a solid or slurry; ester derivatives can be added as solution).
- Reaction: Warm to room temperature, then reflux for 4–6 hours. Monitor by TLC (ninhydrin stain) or LC-MS.

© 2026 BenchChem. All rights reserved.

- Quench: Fieser workup (n mL H_2O, n mL 15% NaOH, 3n mL H_2O).
- Isolation: Filter the aluminum salts, dry filtrate over Na_2SO_4, and concentrate in vacuo.
- Purification: Distillation under high vacuum or recrystallization as the HCl salt.



Click to download full resolution via product page

Figure 1: Synthetic workflow for accessing **(R)-3-m-Tolyl-beta-alaninol** from commercial aldehydes.

Chemical Reactivity & Derivatization[1][3]

The 1,3-amino alcohol motif is versatile.[1] The spatial separation between the nucleophilic nitrogen and oxygen allows for the formation of 6-membered heterocycles, unlike the 5-membered rings formed by 1,2-amino alcohols.

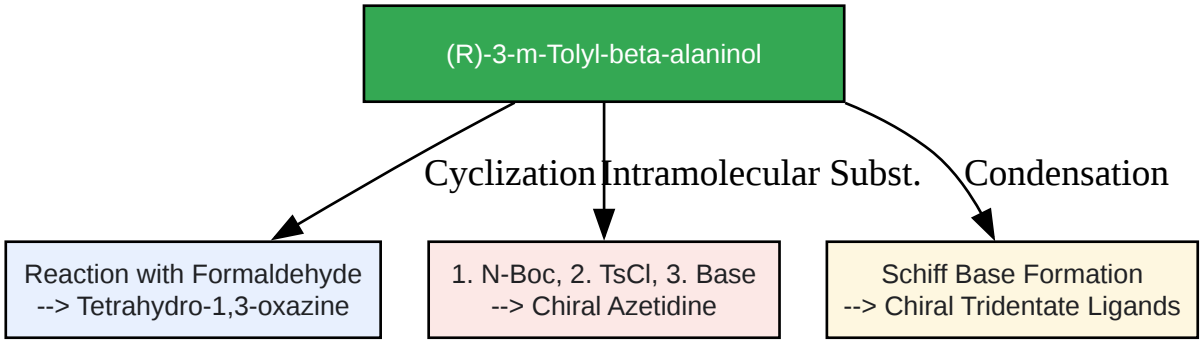
Heterocycle Formation

- 1,3-Oxazines: Reaction with aldehydes or phosgene equivalents yields tetrahydro-1,3-oxazines, which are potent pharmacophores.
- Azetidines: Activation of the alcohol (e.g., Tosylation) followed by intramolecular displacement by the amine (often requiring N-protection/deprotection strategies) yields chiral azetidines.

Ligand Synthesis

(R)-3-m-Tolyl-beta-alaninol serves as a precursor for N,O-ligands used in asymmetric catalysis. The meta-tolyl group provides steric bulk that can tune the enantioselectivity of zinc-mediated alkylations or Reformatsky reactions.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Primary reactivity pathways and derivative classes.

Pharmaceutical Applications

Drug Discovery Scaffolds

This compound is a structural analog of the phenyl-based scaffold found in several blockbuster drugs. The m-tolyl substitution increases lipophilicity (LogP) compared to the phenyl analog, potentially improving blood-brain barrier (BBB) penetration for CNS targets.

- Reuptake Inhibitors: 3-Amino-3-arylpropanol derivatives are precursors to SNRI/SSRI analogs (e.g., Fluoxetine/Atomoxetine families), although those drugs typically feature a 3-phenyl-3-hydroxypropylamine core (gamma-amino alcohol regioisomer). The beta-alaninol scaffold (3-amino-3-arylpropanol) is distinct and often explored for novel IP space.

- GPCR Modulators: Used in the synthesis of CCR5 antagonists and other chemokine receptor modulators where a chiral diamine or amino-alcohol linker is required.

Chiral Auxiliary

In organic synthesis, the compound is used as a chiral auxiliary or resolving agent for racemic acids, leveraging the specific interaction of the benzylic amine with carboxylates.

Safety and Handling

Signal Word:WARNING

- Hazard Statements:

© 2026 BenchChem. All rights reserved.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Long-term storage as the Hydrochloride (HCl) salt is recommended for stability.
- Incompatibility: Strong oxidizing agents, acid chlorides, and anhydrides.

References

- National Institutes of Health (NIH). (2023). Synthetic routes to artificial chiral amino acids. PubMed. Retrieved February 4, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. KR101644016B1 - A method for preparing optically active 3-amino-1-phenylpropanol derivatives as an intermediate and a method for preparing optically active pharmaceutical products using the same - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Monograph: (R)-3-m-Tolyl-beta-alaninol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1451807/docs#technical-monograph-r-3-m-tolyl-beta-alaninol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.